

Personal protective equipment for handling Edoxaban tosylate monohydrate

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Compound of Interest

Compound Name: Edoxaban tosylate monohydrate

Cat. No.: B194557

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Essential Safety and Handling Guide for Edoxaban Tosylate Monohydrate

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Edoxaban tosylate monohydrate**. Adherence to these procedural steps is vital for ensuring a safe laboratory environment.

Operational Plan: Personal Protective Equipment (PPE)

When handling **Edoxaban tosylate monohydrate**, a systematic approach to personal protection is mandatory to mitigate risks of exposure. The substance is classified as harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation[1].

1. Engineering Controls:

- **Ventilation:** All handling of **Edoxaban tosylate monohydrate** powder should occur within a certified chemical fume hood to minimize inhalation of dust and aerosols[2]. Ensure the local ventilation system effectively moves contaminants away from the operator[3].
- **Safety Stations:** A readily accessible safety shower and eyewash station are essential in the immediate work area[1][2].

2. Personal Protective Equipment (PPE) Selection and Use:

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields that conform to EN 166 (EU) or NIOSH (US) standards[4].
- Skin Protection:
 - Gloves: Use appropriate chemical-resistant gloves (minimum standard BS EN 374:2003) [2]. Inspect gloves for any damage before each use. After handling, wash and dry hands thoroughly[2].
 - Protective Clothing: Wear impervious clothing, such as a lab coat, to prevent skin contact[1].
- Respiratory Protection: If a risk assessment indicates it is necessary, or in situations with potential for significant aerosolization, a suitable respirator (NIOSH/MSHA or European Standard EN 149 approved) should be used[1][5].

3. Hygiene Practices:

- Wash skin thoroughly with soap and water after handling[1][2].
- Do not eat, drink, or smoke in areas where **Edoxaban tosylate monohydrate** is handled or stored[1][2].
- Remove contaminated clothing promptly and wash it before reuse[5][6].

Quantitative Data Summary

Parameter	Specification	Source(s)
CAS Number	1229194-11-9 (tosylate monohydrate)	[1][2]
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1]
Glove Standard (Minimum)	BS EN 374:2003	[2]
Eye Protection Standard	EN 166 (EU) or NIOSH (US)	[4]
Occupational Exposure Limits (OEL)	No specific OEL has been established. Handle with appropriate engineering controls and PPE.	[1][2]

Disposal Plan

Proper disposal of **Edoxaban tosylate monohydrate** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- Collect all waste material, including unused product and contaminated consumables (e.g., gloves, wipes), in a designated, properly labeled, and sealed container for hazardous waste.

2. Disposal Method:

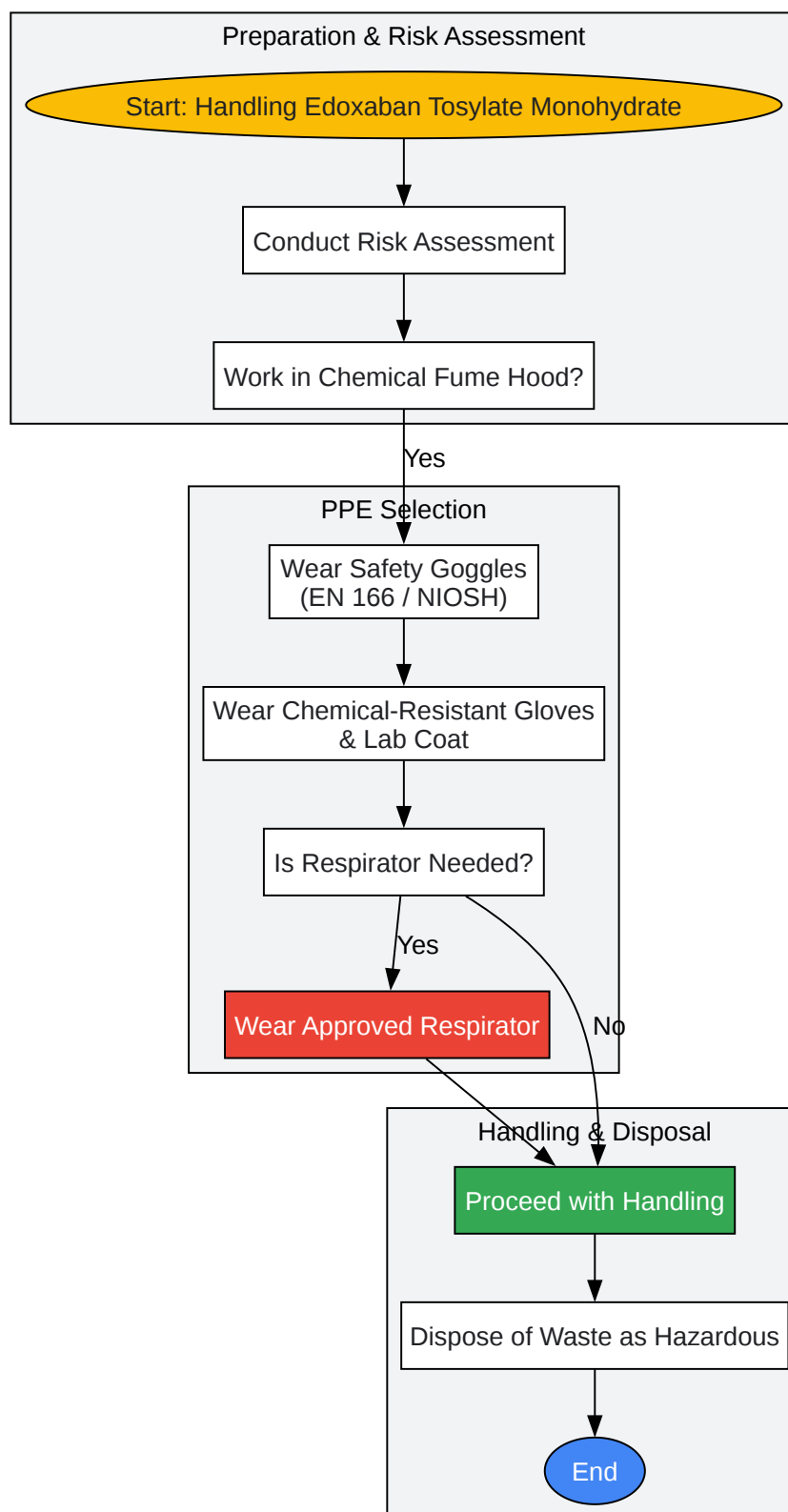
- Arrange for collection by a specialized and licensed chemical disposal company[6].
- Disposal should be carried out at a regulated landfill site or via other approved methods for hazardous or toxic wastes, in accordance with national and local legislation[2].
- Crucially, do not allow the product to enter drains, sewers, or waterways[2][4][7].

3. Spill Management:

- In case of a spill, evacuate personnel from the area[2].
- Wear full personal protective equipment, including respiratory protection[1][6].
- Cover the spill with a suitable absorbent material (e.g., diatomite)[1][6].
- Sweep up the material, place it in an appropriate container for disposal, and decontaminate the area[1][2].

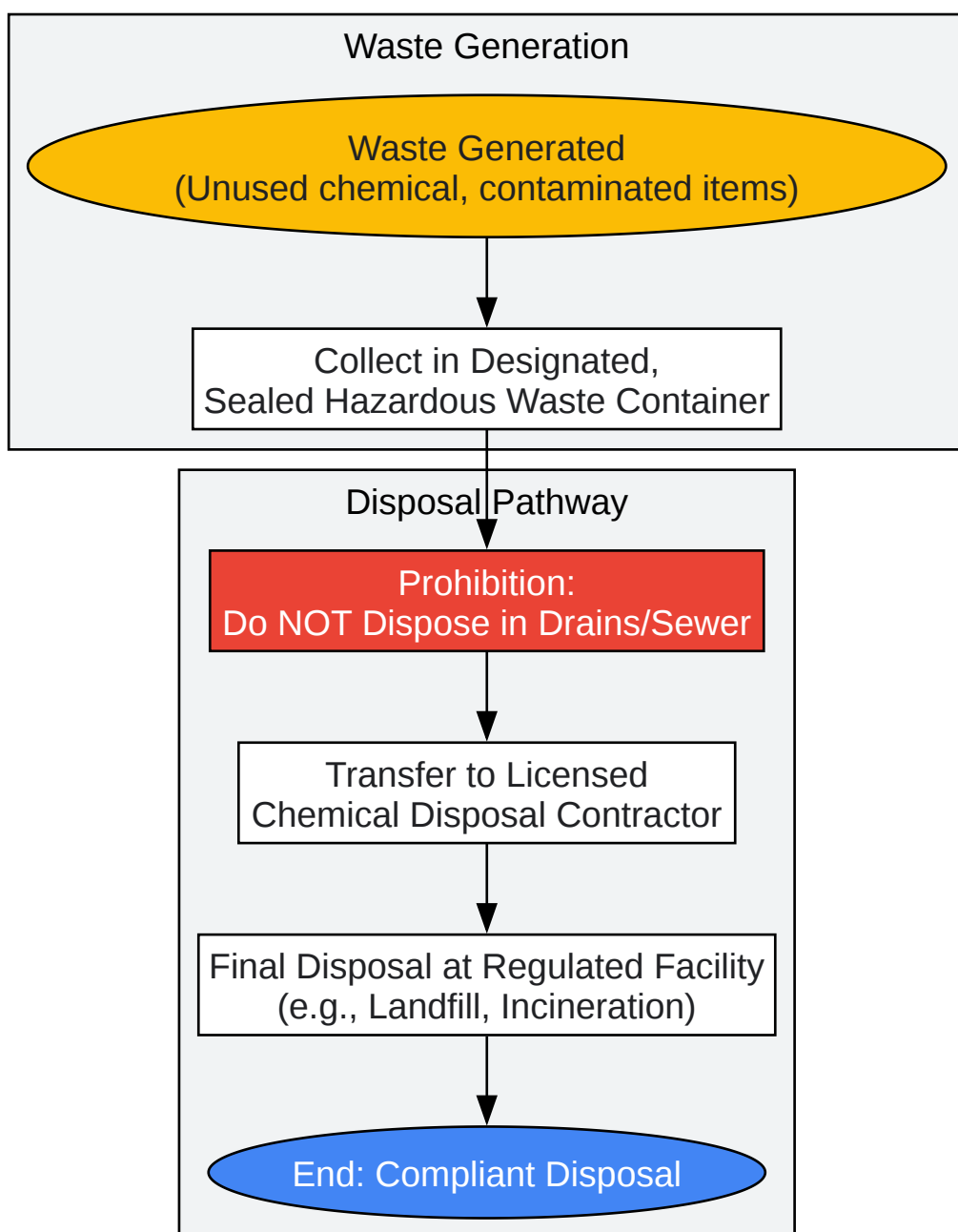
Experimental Workflow and Safety Protocols

The following diagrams illustrate the procedural logic for safely handling **Edoxaban tosylate monohydrate**.



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Caption: PPE selection workflow for handling **Edoxaban tosylate monohydrate**.



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